Application Notes and Protocols for Reactions Involving 10-Fluorodecanol

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Compound of Interest

Compound Name:	*Decanol, 10-fluoro-*
CAS No.:	*334-64-5*
Cat. No.:	*B1670083*

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Introduction: The Strategic Role of Fluorine in Modern Drug Discovery

The introduction of fluorine into bioactive molecules is a cornerstone of modern medicinal chemistry, with approximately 20% of all pharmaceuticals containing at least one fluorine atom.[1] The unique physicochemical properties of the C-F bond—high electronegativity, small atomic radius, and high bond strength—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to target proteins.[2][3] Consequently, the development of robust synthetic methodologies for the selective incorporation of fluorine is of paramount importance to researchers in drug development.

10-Fluorodecanol, a terminally fluorinated long-chain alcohol, serves as a valuable building block for the synthesis of fluorinated lipids, surfactants, and other complex molecules. Its primary alcohol functionality allows for a wide range of chemical transformations, making it a versatile starting material for accessing novel chemical entities. This guide provides detailed experimental protocols for key reactions involving 10-fluorodecanol, focusing on its conversion to a tosylate and subsequent nucleophilic substitution to form an azide. These reactions are

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fundamental transformations that open the door to a diverse array of further chemical modifications.

Physicochemical Properties and Safety Precautions

10-Fluorodecanol is a colorless to light yellow liquid with a characteristic odor.[4] It is soluble in many common organic solvents. While specific toxicity data for 10-fluorodecanol is limited, it is prudent to handle it with the care afforded to all fluorinated organic compounds. It may cause skin and eye irritation, and inhalation of vapors should be avoided.[4]

Core Safety Directives:

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and appropriate chemical-resistant gloves (nitrile gloves are generally suitable for incidental contact).
- Ventilation: All manipulations should be performed in a well-ventilated chemical fume hood.
- Incompatible Materials: Avoid contact with strong oxidizing agents and flammable substances.[4]
- Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations.

Experimental Workflow: From Alcohol to Azide

The following protocols detail a two-step reaction sequence to convert 10-fluorodecanol into 10-fluorodecyl azide. This transformation proceeds via the formation of a tosylate intermediate, which enhances the leaving group ability of the hydroxyl group, facilitating a subsequent SN2 reaction with sodium azide.

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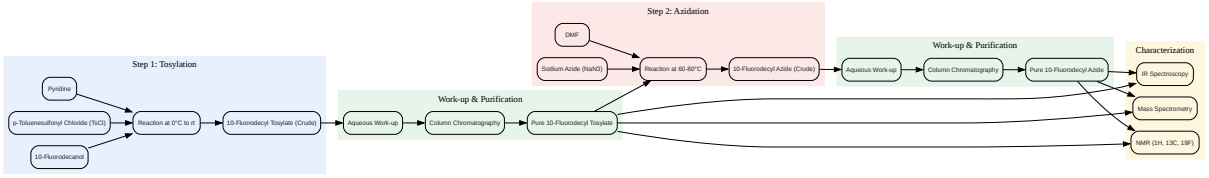

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Caption: Experimental workflow for the synthesis of 10-fluorodecyl azide.

Detailed Experimental Protocols

Protocol 1: Synthesis of 10-Fluorodecyl Tosylate

This protocol outlines the conversion of the primary alcohol, 10-fluorodecanol, to its corresponding tosylate, which is an excellent leaving group for subsequent nucleophilic substitution reactions.[5][6]

Materials:

- 10-Fluorodecanol (1.0 eq.)
- p-Toluenesulfonyl chloride (TsCl) (1.2 eq.)
- Pyridine (1.5 eq.)
- Dichloromethane (DCM), anhydrous (10 volumes)

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- Deionized water
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 10-fluorodecanol (1.0 eq.) in anhydrous dichloromethane (10 volumes).
- Cool the solution to 0 °C using an ice bath.
- Slowly add pyridine (1.5 eq.) to the stirred solution.
- Add p-toluenesulfonyl chloride (1.2 eq.) portion-wise to the reaction mixture, maintaining the temperature at 0 °C.
- Stir the reaction at 0 °C for 4 hours, then allow it to warm to room temperature and stir for an additional 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding deionized water.

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- Transfer the mixture to a separatory funnel and separate the layers.
- Wash the organic layer sequentially with 1 M HCl, deionized water, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude 10-fluorodecyl tosylate.
- Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes.

Protocol 2: Synthesis of 10-Fluorodecyl Azide

This protocol describes the SN2 displacement of the tosylate group with an azide nucleophile. [5][7]

Materials:

- 10-Fluorodecyl tosylate (1.0 eq.)
- Sodium azide (NaN_3) (1.5 eq.)
- Dimethylformamide (DMF), anhydrous
- Deionized water
- Diethyl ether
- Brine solution
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature control
- Separatory funnel

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- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve the purified 10-fluorodecyl tosylate (1.0 eq.) in anhydrous dimethylformamide.
- Add sodium azide (1.5 eq.) to the solution. Caution: Sodium azide is highly toxic and can form explosive metal azides. Handle with extreme care in a fume hood and avoid contact with metals and acids.[1][8][9]
- Heat the reaction mixture to 60-80 °C and stir for 3-6 hours.
- Monitor the reaction progress by TLC.
- After the reaction is complete, cool the mixture to room temperature and pour it into deionized water.
- Extract the aqueous mixture with diethyl ether (3 x volumes).
- Combine the organic extracts and wash with brine solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting 10-fluorodecyl azide by flash column chromatography on silica gel if necessary.

Characterization Data

The following tables summarize the expected analytical data for the starting material and products.

Table 1: Physicochemical and Chromatographic Data

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Compound	Molecular Formula	Molecular Weight (g/mol)	Appearance	Expected Rf (20% EtOAc/Hex)
10-Fluorodecanol	$C_{10}H_{21}FO$	176.27	Colorless liquid	0.3
10-Fluorodecyl Tosylate	$C_{17}H_{27}FO_2S$	330.46	White solid	0.6
10-Fluorodecyl Azide	$C_{10}H_{20}FN_3$	201.28	Colorless oil	0.7

Table 2: Representative Spectroscopic Data

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Compound	1H NMR ($CDCl_3$, 400 MHz) δ (ppm)	13C NMR ($CDCl_3$, 101 MHz) δ (ppm)	19F NMR ($CDCl_3$, 376 MHz) δ (ppm)	IR (neat) νmax (cm^{-1})	MS (ESI) m/z
10-Fluorodecanol	4.49 (dt, J = 47.5, 6.0 Hz, 2H), 3.64 (t, J = 6.6 Hz, 2H), 1.75-1.65 (m, 2H), 1.59-1.52 (m, 2H), 1.40-1.25 (m, 12H)	84.4 (d, J = 163.9 Hz), 63.1, 32.8, 30.5 (d, J = 19.5 Hz), 29.5, 29.4, 29.2, 25.7, 25.4, 22.7	-218.3 (tt, J = 47.5, 25.0 Hz)	3330 (br), 2928, 2856, 1465, 1058	$[M+Na]^+$ 199.15
10-Fluorodecyl Tosylate	7.79 (d, J = 8.3 Hz, 2H), 7.34 (d, J = 8.0 Hz, 2H), 4.49 (dt, J = 47.5, 6.0 Hz, 2H), 4.02 (t, J = 6.5 Hz, 2H), 2.45 (s, 3H), 1.75-1.65 (m, 2H), 1.65-1.55 (m, 2H), 1.35-1.20 (m, 12H)	144.7, 133.3, 129.8, 127.9, 84.4 (d, J = 164.0 Hz), 70.8, 30.5 (d, J = 19.5 Hz), 29.3, 29.2, 29.0, 28.8, 25.8, 25.3, 21.6	-218.4 (tt, J = 47.5, 25.0 Hz)	2929, 2857, 1598, 1358 (S=O), 1176 (S=O), 1097	$[M+Na]^+$ 353.16

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10-Fluorodecyl Azide	4.49 (dt, J = 47.5, 6.0 Hz, 2H), 3.26 (t, J = 7.0 Hz, 2H), 1.75-1.65 (m, 2H), 1.63-1.55 (m, 2H), 1.40-1.25 (m, 12H)	84.4 (d, J = 163.9 Hz), 51.5, 30.5 (d, J = 19.5 Hz), 29.4, 29.3, 29.1, 28.8, 26.6, 25.4	-218.3 (tt, J = 47.5, 25.0 Hz)	2929, 2857, 2095 (N_3), 1465	$[M+Na]^+$ 224.15

Discussion of Causality and Self-Validation

The successful conversion of an alcohol to an azide via a tosylate intermediate hinges on several key principles. The tosylation step is critical because the hydroxyl group is a poor leaving group. By converting it to a tosylate, we create a resonance-stabilized, excellent leaving group, which facilitates the subsequent SN2 reaction. The use of pyridine serves as a base to neutralize the HCl generated during the reaction, preventing side reactions.

The azidation step is a classic SN2 reaction. The choice of DMF as a solvent is strategic; as a polar aprotic solvent, it solvates the sodium cation while leaving the azide anion relatively "naked" and highly nucleophilic, thus promoting the SN2 pathway.[10] The reaction proceeds with inversion of stereochemistry at the carbon center, although for the achiral 10-fluorodecanol, this is not observable.

The entire protocol is designed to be self-validating through the use of TLC for reaction monitoring. The distinct Rf values of the starting material, intermediate, and product allow for clear visualization of the reaction's progress, ensuring that each step is complete before proceeding to the next. The purification by column chromatography further ensures the isolation of high-purity materials, which is validated by the characterization data.

Conclusion

This application note provides a detailed and robust framework for the synthesis of 10-fluorodecyl azide from 10-fluorodecanol. The protocols are based on well-established and reliable organic transformations, tailored for this specific fluorinated substrate. The comprehensive characterization data provides a benchmark for researchers to validate their

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results. By following these detailed procedures, scientists and drug development professionals can confidently utilize 10-fluorodecanol as a versatile building block for the creation of novel fluorinated molecules with potential therapeutic applications.

References

- ChemBK. (2024, April 9). 334-64-5. Retrieved from [Link]
- Ni, C., & Hu, J. (2021). Contemporary synthetic strategies in organofluorine chemistry. Nature Reviews Chemistry, 5(11), 765-783. Retrieved from [Link]
- University of Illinois Division of Research Safety. (2019, September 19). Sodium Azide NaN3. Retrieved from [Link]
- University of Tennessee Health Science Center. (n.d.). Lab Safety Guideline: Sodium Azide. Retrieved from [Link]
- ResearchGate. (2016, May 24). Substitution of tosylate by sodium azide is SN1 or SN2? Retrieved from [Link]
- Organic Synthesis. (n.d.). Alcohol to Tosylate using Tosyl Cl, base. Retrieved from [Link]
- Lin, Y., et al. (2017). Design, semisynthesis and potent cytotoxic activity of novel 10-fluorocamptothecin derivatives. European Journal of Medicinal Chemistry, 139, 747-756. Retrieved from [Link]
- Chemistry LibreTexts. (2024, September 22). 17.6: Reactions of Alcohols. Retrieved from [Link]
- ResearchGate. (2025, August 7). Application of Fluorine in Drug Design. Retrieved from [Link]
- University of Calgary. (n.d.). Ch8 : Tosylates. Retrieved from [Link]

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Sources

- 1. ehs.wisc.edu [ehs.wisc.edu]
- 2. nesacs.org [nesacs.org]
- 3. rsc.org [rsc.org]
- 4. Alkyl azide synthesis by azidonation, hydroazidation or substitution [organic-chemistry.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. organic-synthesis.com [organic-synthesis.com]
- 7. researchgate.net [researchgate.net]
- 8. Sodium Azide NaN3 | Division of Research Safety | Illinois [drs.illinois.edu]
- 9. ehs.umich.edu [ehs.umich.edu]
- 10. pdf.benchchem.com [pdf.benchchem.com]

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